

# In-Depth Technical Guide: 2-Methylsulfanylpyrimidine-4-carbaldehyde (CAS 1074-68-6)

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## Compound of Interest

**Compound Name:** 2-Methylsulfanylpyrimidine-4-carbaldehyde

**Cat. No.:** B041421

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methylsulfanylpyrimidine-4-carbaldehyde** (CAS No. 1074-68-6), a key intermediate in the synthesis of biologically active molecules, particularly cytokine synthesis inhibitors. This document details its chemical and physical properties, provides experimental protocols for its synthesis and derivatization, and explores its role in modulating cellular signaling pathways.

## Core Compound Data

**2-Methylsulfanylpyrimidine-4-carbaldehyde** is a substituted pyrimidine featuring a methylsulfanyl group at the 2-position and a carbaldehyde (formyl) group at the 4-position. This unique substitution pattern makes it a valuable building block in medicinal chemistry.

## Physical and Chemical Properties

The following table summarizes the key quantitative data for **2-Methylsulfanylpyrimidine-4-carbaldehyde**.

| Property          | Value   | Source(s)  |
|-------------------|---|--|
| CAS Number        | 1074-68-6                                       | <a href="#">[1]</a> <a href="#">[2]</a>  |
| Molecular Formula | C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> OS | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>    |
| Molecular Weight  | 154.19 g/mol                                    | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>    |
| Melting Point     | 68 °C   | <a href="#">[7]</a> <a href="#">[8]</a>  |
| Boiling Point     | 301.2 °C at 760 mmHg                            | <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> |
| Density           | 1.29 g/cm <sup>3</sup>                          | <a href="#">[9]</a> <a href="#">[11]</a>   |
| Flash Point       | 136 °C  | <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>  |
| Refractive Index  | 1.583   | <a href="#">[9]</a> <a href="#">[10]</a>   |
| Appearance        | White to Brown powder/crystal                   | <a href="#">[13]</a>   |
| Purity            | >96.0% (GC)                                     | <a href="#">[13]</a> <a href="#">[14]</a>  |
| Storage           | 2-8°C, under inert gas                          | <a href="#">[4]</a> <a href="#">[15]</a>   |

## Spectroscopic Data

While specific spectra are not provided in the search results, the IUPAC name, 2-(methylsulfanyl)pyrimidine-4-carbaldehyde, and its structure can be used to predict characteristic spectroscopic features.

- <sup>1</sup>H NMR: Protons on the pyrimidine ring, the aldehyde proton, and the methyl protons of the methylsulfanyl group would be expected to show distinct chemical shifts.
- <sup>13</sup>C NMR: Signals corresponding to the carbons of the pyrimidine ring, the carbonyl carbon of the aldehyde, and the methyl carbon would be present.
- IR Spectroscopy: A strong absorption band characteristic of the C=O stretching vibration of the aldehyde would be a key feature.
- Mass Spectrometry: The molecular ion peak would be expected at an m/z corresponding to the molecular weight (154.19).

## Safety Information

Based on available data, **2-Methylsulfanylpyrimidine-4-carbaldehyde** is classified with the GHS07 pictogram for being harmful.[7]

| Hazard Statements   | Precautionary Statements                                     |
|---|--|
| H302: Harmful if swallowed  | P261: Avoid breathing<br>dust/fume/gas/mist/vapours/spray.   |
| H315: Causes skin irritation  | P264: Wash skin thoroughly after handling.                   |
| H319: Causes serious eye irritation   | P270: Do not eat, drink or smoke when using<br>this product. |
| H335: May cause respiratory irritation  | P271: Use only outdoors or in a well-ventilated<br>area.     |
| P280: Wear protective gloves/ eye protection/<br>face protection.   |  |
| P301+P312: IF SWALLOWED: Call a POISON<br>CENTER/doctor if you feel unwell.   |  |
| P302+P352: IF ON SKIN: Wash with plenty of<br>water.  |  |
| P304+P340: IF INHALED: Remove person to<br>fresh air and keep comfortable for breathing.  |  |
| P305+P351+P338: IF IN EYES: Rinse<br>cautiously with water for several minutes.<br>Remove contact lenses, if present and easy to<br>do. Continue rinsing. |  |

## Applications in Drug Discovery and Development

**2-Methylsulfanylpyrimidine-4-carbaldehyde** is a versatile intermediate primarily utilized in the synthesis of cytokine synthesis inhibitors.[4][16] Cytokines are key signaling molecules in the immune system, and their overproduction can lead to inflammatory diseases.[3][7]

Pyrimidine derivatives, in general, have shown a wide range of biological activities, including anticancer, antimicrobial, anti-inflammatory, and antiviral properties.

The aldehyde functional group of this compound provides a reactive site for various chemical transformations, such as condensation reactions, to build more complex molecular architectures.<sup>[3]</sup> This makes it a valuable starting material for creating libraries of compounds for drug screening.

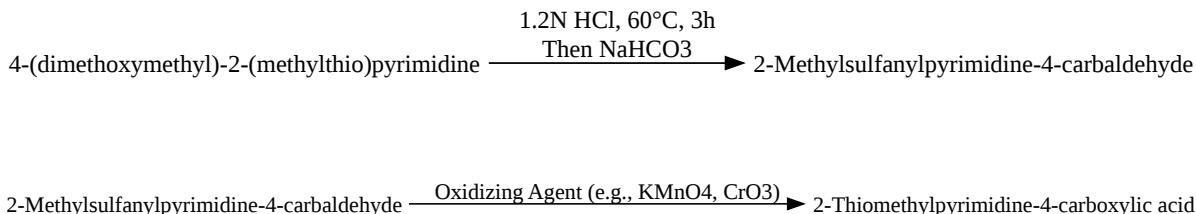
## Experimental Protocols

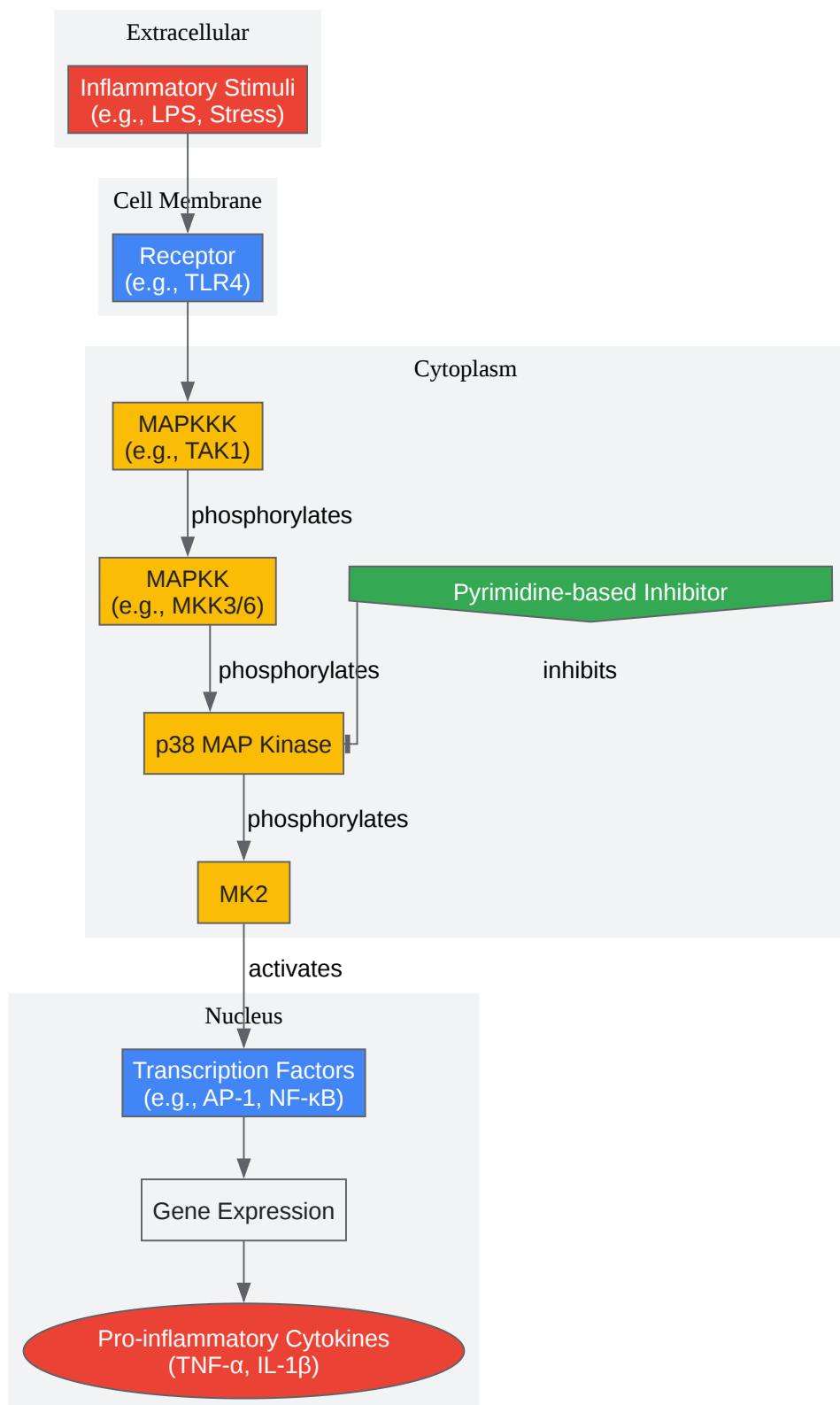
Detailed experimental procedures are crucial for the successful synthesis and application of **2-Methylsulfanylpyrimidine-4-carbaldehyde**.

### Synthesis of 2-Methylsulfanylpyrimidine-4-carbaldehyde

A common method for the synthesis of **2-Methylsulfanylpyrimidine-4-carbaldehyde** involves the hydrolysis of its acetal precursor, 4-(dimethoxymethyl)-2-(methylthio)pyrimidine.

Reaction Scheme:



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